Synthesis of Functionalized Alkenes Using 1-Iodo-2-butene: Application Notes and Protocols

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Compound of Interest

Compound Name:	*1-Iodo-2-butene*
CAS No.:	*627-24-7*
Cat. No.:	*B3275544*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the use of **1-iodo-2-butene** as a versatile building block in the synthesis of functionalized alkenes. **1-Iodo-2-butene** serves as a valuable precursor for the introduction of the butenyl moiety into a wide range of organic molecules, a structural motif present in numerous biologically active compounds and natural products. The protocols outlined below cover key palladium-catalyzed cross-coupling reactions, providing a foundation for the synthesis of diverse molecular architectures.

Introduction to **1-Iodo-2-butene** in Alkene Synthesis

1-Iodo-2-butene, predominantly available as the (E)-isomer, is a reactive haloalkene that readily participates in various carbon-carbon bond-forming reactions. Its utility stems from the presence of a carbon-iodine bond, which is susceptible to oxidative addition by palladium(0) catalysts, initiating several cross-coupling catalytic cycles. This reactivity allows for the stereospecific synthesis of a variety of substituted alkenes, making it a valuable tool in

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medicinal chemistry and drug discovery for creating novel chemical entities and complex molecular scaffolds.

Key Applications in the Synthesis of Functionalized Alkenes

The primary applications of **1-iodo-2-butene** in the synthesis of functionalized alkenes involve palladium-catalyzed cross-coupling reactions, including Suzuki, Stille, Negishi, and Heck couplings. These methods enable the formation of new carbon-carbon bonds with a high degree of control over the geometry of the resulting double bond.

Suzuki-Miyaura Coupling: Synthesis of Butenyl-Substituted Aromatics and Dienes

The Suzuki-Miyaura coupling reaction is a robust method for the formation of $C(sp^2)$-$C(sp^2)$ bonds, pairing an organoboron reagent with an organic halide. In the context of **1-iodo-2-butene**, this reaction is particularly useful for the synthesis of butenyl-substituted aromatic compounds and conjugated dienes.

General Reaction Scheme:

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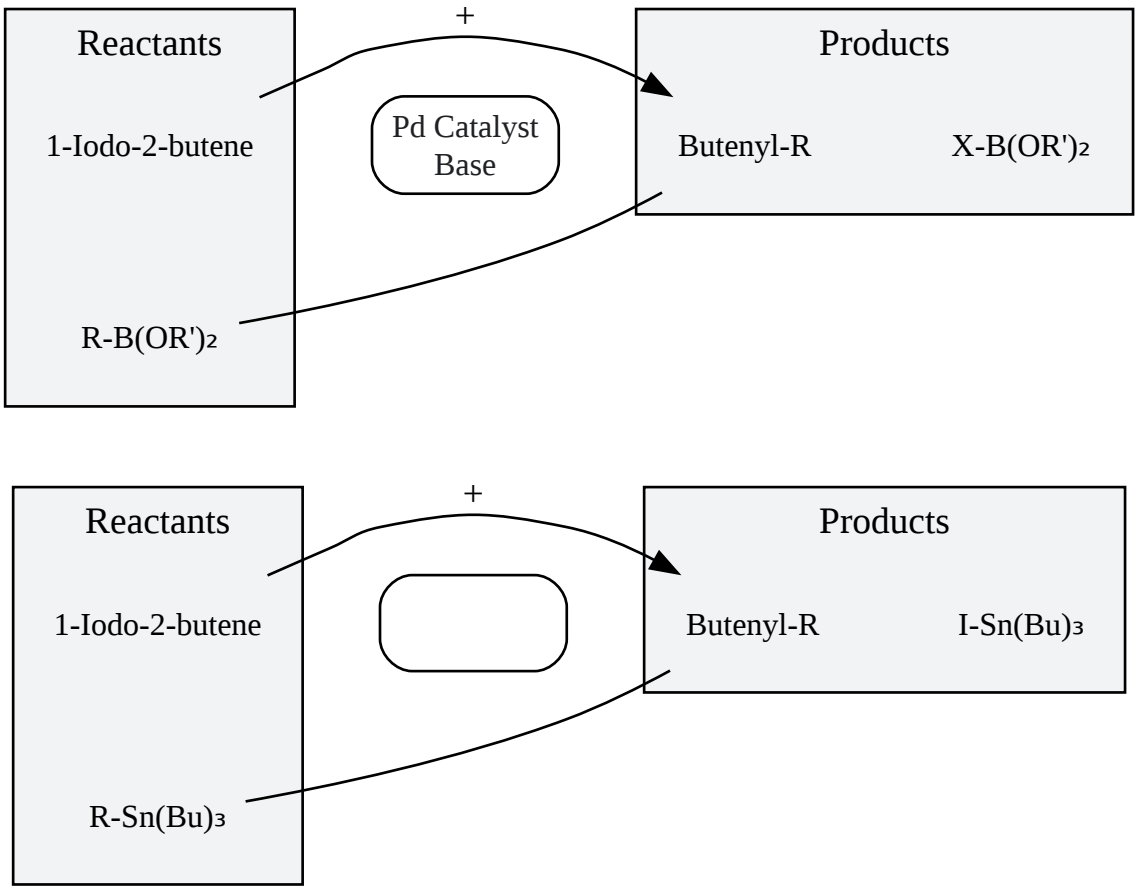

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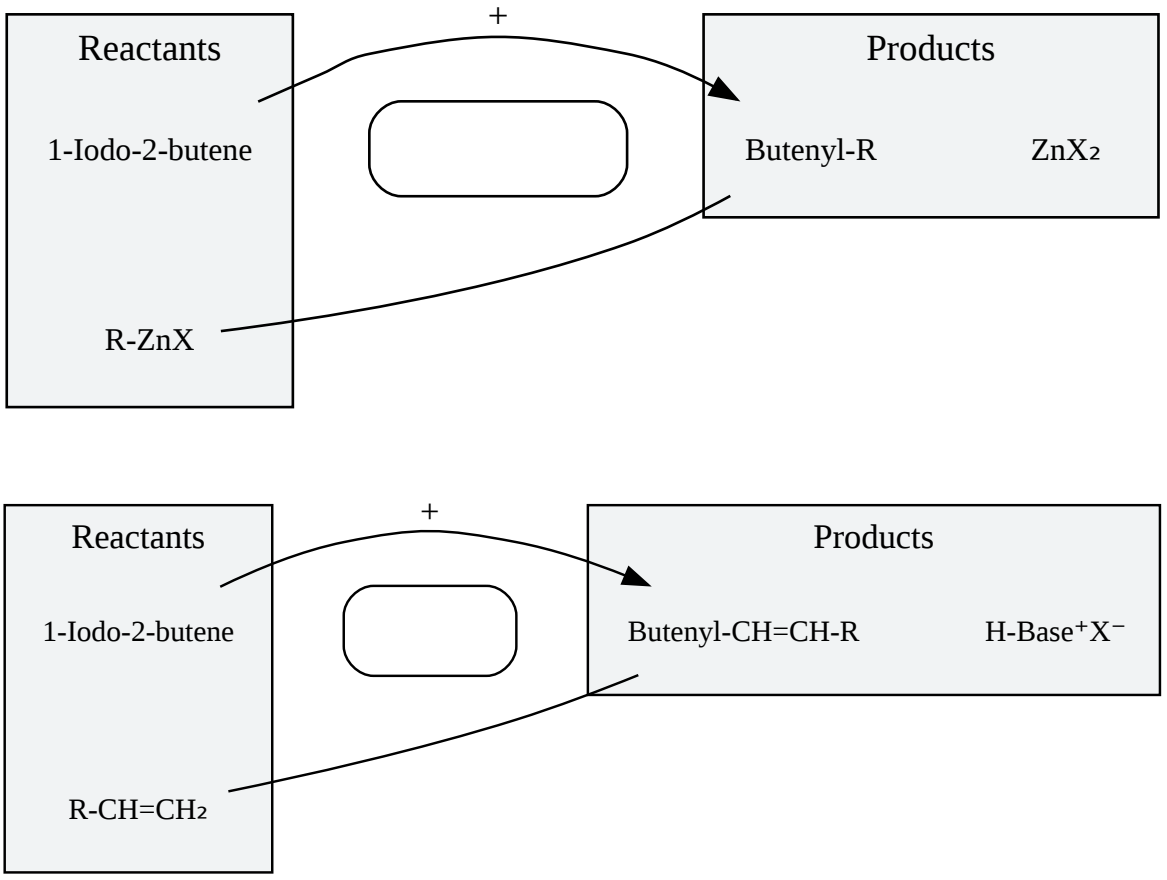

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